

Executive Abstract: The Evolution of Pyridazine-Aliphatic Building Blocks

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Compound of Interest

Compound Name: 3-(6-Methylpyridazin-3-yl)propanoic acid

CAS No.: 937667-48-6

Cat. No.: B13270148

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In contemporary drug discovery, the over-reliance on flat, hydrophobic phenyl rings has been historically linked to high attrition rates due to poor physicochemical developability[1]. To combat this, medicinal chemists and drug development professionals are increasingly turning to highly polar, functionally dynamic bioisosteres[1]. **3-(6-Methylpyridazin-3-yl)propanoic acid** (CAS: 937667-48-6)[2] represents a premier bifunctional building block in this space.

By marrying a 1,2-diazine (pyridazine) aromatic core with a flexible, three-carbon aliphatic chain, this molecule provides a highly tunable scaffold. It is particularly valued in the synthesis of PROTAC linkers, antibody-drug conjugate (ADC) payloads, and targeted covalent inhibitors where precise spatial geometry and high aqueous solubility are critical[3].

Physicochemical Profiling & Structural Causality

Understanding the structural logic of a building block dictates its downstream synthetic success and pharmacokinetic (DMPK) behavior. The pyridazine ring is uniquely characterized by a high dipole moment and weak intrinsic basicity compared to other azines[3].

Quantitative Data Summary

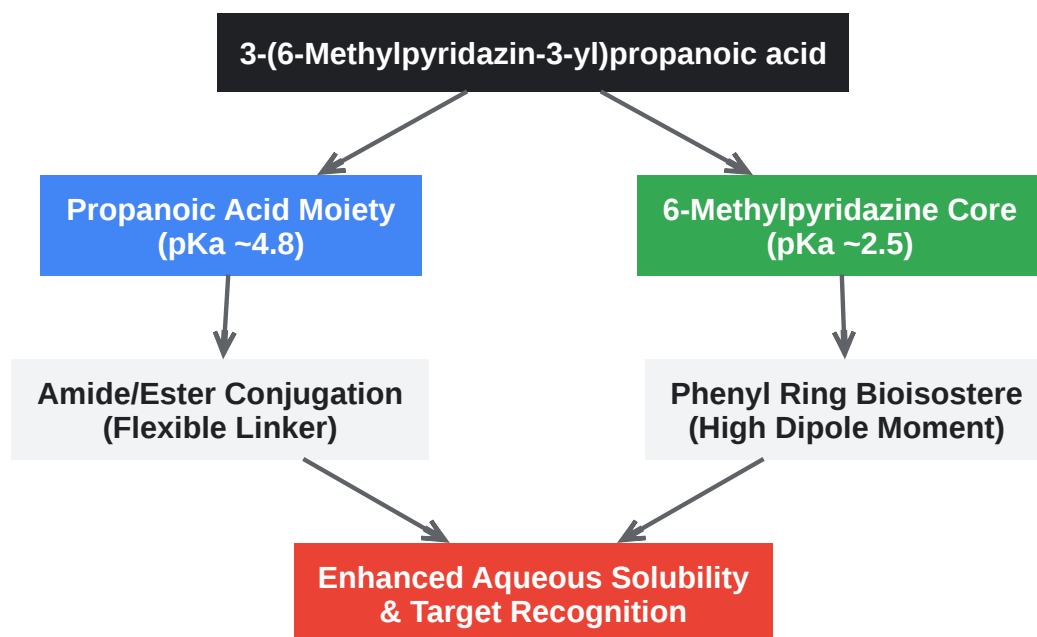
Below is a consolidated summary of the empirical and mechanistically predictive properties for **3-(6-Methylpyridazin-3-yl)propanoic acid**[\[3\]](#)[\[4\]](#):

Property	Value	Causality / Scientific Implication
CAS Number	937667-48-6 [2]	Standard registry for procurement and compliance.
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂ [4]	Dictates mass spec validation (Exact Mass: 166.07).
Molecular Weight	166.18 g/mol [4]	Low molecular weight maximizes ligand efficiency (LE).
Pyridazine pKa	~2.5 (Conjugate Acid)	Remains neutral at physiological pH (7.4), avoiding membrane trapping and hERG toxicity [3] .
Carboxylic Acid pKa	~4.8	Highly deprotonated at pH 7.4, enforcing aqueous solubility.
H-Bond Capacity	2 Acceptors (N-N), 1 Donor (OH)	High polarity reduces Cytochrome P450 inhibition [3] .

Mechanistic Impact: The presence of the contiguous nitrogen atoms in the pyridazine core fundamentally alters the electron distribution of the ring. This

-electron deficiency restricts the protonation of the nitrogens under standard physiological conditions, meaning the core avoids excessive cationic charge accumulation. When strategically deployed as a phenyl replacement, this core dramatically lowers the calculated partition coefficient (cLogP) while maintaining essential

stacking interactions with target proteins[\[1\]](#)[\[3\]](#).



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Figure 1: Structural causality of the pyridazine-propanoic acid scaffold on DMPK profiles.

Synthetic Workflow: Self-Validating Amide Coupling

The primary synthetic utility of **3-(6-Methylpyridazin-3-yl)propanoic acid** lies in its carboxylic acid moiety, which is readily converted into amides to construct extended chemical entities[5][6].

To ensure high-fidelity conjugation without degradation of the

-deficient pyridazine ring, a HATU-mediated coupling protocol is highly recommended. HATU generates a highly reactive 7-aza-1-hydroxybenzotriazole (HOAt) ester, facilitating rapid aminolysis even with sterically hindered amines. The following protocol is engineered as a self-validating system, meaning integrated checkpoints prevent the propagation of failed reactions.

Step-by-Step Methodology

Materials Required: **3-(6-Methylpyridazin-3-yl)propanoic acid** (1.0 equiv), Primary Amine (1.1 equiv), HATU (1.2 equiv), N,N-Diisopropylethylamine (DIPEA, 3.0 equiv), Anhydrous DMF (0.2 M)[5][6].

- Pre-Activation Check:

- Action: Dissolve **3-(6-Methylpyridazin-3-yl)propanoic acid** and HATU in anhydrous DMF. Cool to 0 °C under a nitrogen atmosphere. Add DIPEA dropwise[6].
- Causality: DIPEA acts as a non-nucleophilic base, safely deprotonating the carboxylic acid (pKa ~4.8) to initiate the attack on HATU without acting as a competing nucleophile.
- Validation Check: Stir for 30 minutes. Withdraw a 1

L aliquot, dilute in MeCN, and run LC-MS. You must observe the disappearance of the starting mass (

167.0[M+H]⁺) and the appearance of the HOAt-active ester intermediate. Do not proceed to step 2 if the acid remains.

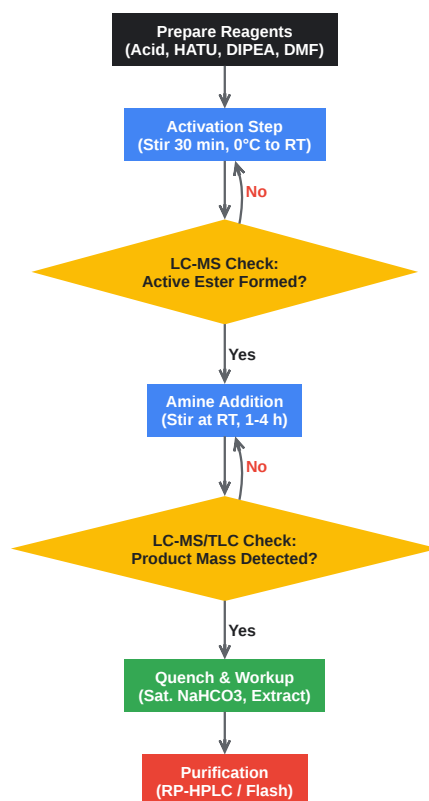
- Amine Conjugation:

- Action: Introduce the primary amine (or amine hydrochloride) into the reaction mixture. Allow it to warm to room temperature[5].
- Causality: The basicity of DIPEA (3.0 equiv) ensures that if an amine salt is used, it is efficiently free-based in situ, making its lone pair available for the nucleophilic acyl substitution of the HOAt-ester.
- Validation Check: Spot the reaction on TLC (using 5-10% MeOH in DCM) alongside an amine reference. Monitor for the emergence of a new, higher R_f spot exhibiting strong UV activity (due to the pyridazine ring).

- pH-Directed Quench & Partitioning:

- Action: Upon reaction completion (typically 1–4 hours), quench the mixture with saturated aqueous NaHCO₃ (pH ~8.5) and extract with Ethyl Acetate (3x)[5].

- Causality: The pyridazine ring is a weak base ($pK_a \sim 2.5$)[3]. At pH 8.5, the pyridazine nitrogen is fully neutral, while any unreacted aliphatic acid is fully deprotonated (anionic). This differential guarantees the neutral amide product enters the organic phase while unreacted starting acid is rigorously retained in the aqueous layer.
- Validation Check: Perform an LC-MS on the separated organic layer prior to concentration to confirm the presence of the product mass and the total absence of the 167.0 impurity.



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Figure 2: Self-validating decision tree for HATU-mediated amide coupling.

Downstream Application & Contextual Perspective

In lead optimization, the integration of the **3-(6-Methylpyridazin-3-yl)propanoic acid** fragment serves a dual purpose. First, the 6-methyl group provides a subtle steric block that can occupy specific hydrophobic pockets within target proteins or kinases, fine-tuning receptor affinity. Second, replacing standard aromatic linkers (like phenylacetic acid derivatives) with this pyridazine-propanoic acid hybrid introduces a strong dipole moment without adding basicity[1][3].

This strategic choice effectively mitigates downstream clinical liabilities, particularly off-target toxicity such as phospholipidosis, hERG potassium channel inhibition, and Cytochrome P450 binding—issues notorious for derailing advanced drug candidates built heavily on non-polar aromatic platforms[1][3].

References

- 1.[2] "**3-(6-Methylpyridazin-3-yl)propanoic acid** - CHIRALEN." Chiralen. URL: 2.[4] "**3-(6-Methylpyridazin-3-yl)propanoic acid** - CAS号 - 摩熵化学MolAid." MolAid. URL: 3.[3] "The pyridazine heterocycle in molecular recognition and drug discovery - PMC." National Institutes of Health (NIH). URL: 4.[1] "Bioisosteres of the Phenyl Ring: Recent Strategic Applications in Lead Optimization and Drug Design | Journal of Medicinal Chemistry." ACS Publications. URL: 5.[5] "Discovery of highly selective inhibitors of human constitutive proteasome $\beta 5c$ chymotryptic subunit - PMC." National Institutes of Health (NIH). URL: 6.[6] "Optimization of the Central α -Amino Acid in Cystobactamids to the Broad-Spectrum, Resistance-Breaking Antibiotic CN-CC-861." ACS Publications. URL:

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. chiralen.com [chiralen.com]
- 3. The pyridazine heterocycle in molecular recognition and drug discovery - PMC [pmc.ncbi.nlm.nih.gov]

- 4. 3-(6-Methylpyridazin-3-yl)propanoic acid - CAS号 937667-48-6 - 摩熵化学 [molaid.com]
- 5. Discovery of highly selective inhibitors of human constitutive proteasome $\beta 5c$ chymotryptic subunit - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
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